

A Technical Guide to the Theoretical and Experimental Properties of Lauric Anhydride

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Compound of Interest

Compound Name: Lauric anhydride

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the theoretical and experimental properties of **lauric anhydride**. The information is curated to be a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific endeavors where this compound is of interest.

Physicochemical Properties: A Comparative Analysis

Lauric anhydride, also known as dodecanoic anhydride, is the symmetrical anhydride of lauric acid.^[1] It is a white to off-white crystalline solid at room temperature.^[2] A summary of its key theoretical and experimental physicochemical properties is presented below for easy comparison.

Property	Theoretical/Computed Value	Experimental/Literal Value
Molecular Formula	C ₂₄ H ₄₆ O ₃ [3][4][5]	C ₂₄ H ₄₆ O ₃
Molecular Weight	382.62 g/mol	Not Applicable
Melting Point	209.18 °C (482.33 K) (Joback Method)	41-43 °C, 41.8 °C
Boiling Point	605.53 °C (878.68 K) (Joback Method)	160-170 °C, 469.73°C (rough estimate)
Density	Not Widely Reported	0.8559 g/cm ³ at 70 °C, 0.8533 g/cm ³
Solubility	Log10 of Water Solubility: -8.51 (Crippen Method)	Soluble in chloroform (slightly). Soluble in organic solvents.
LogP (Octanol/Water)	7.898 (Crippen Method)	Not Widely Reported

Experimental Protocols

Detailed methodologies for determining the key experimental properties of **lauric anhydride** are outlined below. These are generalized protocols applicable to solid organic compounds.

Melting Point Determination (Capillary Method)

The melting point of **lauric anhydride** can be determined using a capillary melting point apparatus, such as a Mel-Temp or a Thiele tube setup.

Procedure:

- **Sample Preparation:** A small amount of dry, powdered **lauric anhydride** is packed into a capillary tube to a height of 2-3 mm. The tube is then tapped gently to ensure the sample is compact.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the apparatus.

- **Heating:** The sample is heated at a steady rate. For an unknown sample, a rapid initial heating can be used to determine an approximate melting range. For a more precise measurement, the heating rate should be slow, around 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first droplet of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a liquid is recorded as the completion of melting. The melting point is reported as this range.

Density Determination (Pycnometer Method)

The density of solid **lauric anhydride** can be determined using a gas or liquid pycnometer.

Procedure (Liquid Pycnometer):

- **Mass of Empty Pycnometer:** The mass of a clean, dry pycnometer is accurately measured (m_1).
- **Mass of Pycnometer with Sample:** A known mass of **lauric anhydride** is added to the pycnometer, and the total mass is measured (m_2).
- **Mass with Liquid:** A liquid of known density (ρ_{liquid}), in which **lauric anhydride** is insoluble, is added to the pycnometer to fill it completely. Any excess liquid is removed, and the exterior is dried. The total mass is then measured (m_3).
- **Mass of Pycnometer with Liquid Only:** The pycnometer is emptied, cleaned, and filled with the same liquid. The mass is measured (m_4).
- **Calculation:** The density of **lauric anhydride** (ρ_{sample}) is calculated using the following formula: $\rho_{\text{sample}} = [(m_2 - m_1) / ((m_4 - m_1) - (m_3 - m_2))] * \rho_{\text{liquid}}$

Spectroscopic Analysis

2.3.1. Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in **lauric anhydride**.

Procedure (Attenuated Total Reflectance - ATR):

- **Sample Preparation:** A small amount of solid **lauric anhydride** is placed directly on the ATR crystal.
- **Data Acquisition:** The spectrum is recorded over a typical range of 4000-400 cm^{-1} . Characteristic peaks for an anhydride include two carbonyl (C=O) stretching bands around 1810 cm^{-1} and 1750 cm^{-1} , and a C-O stretching band.

2.3.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

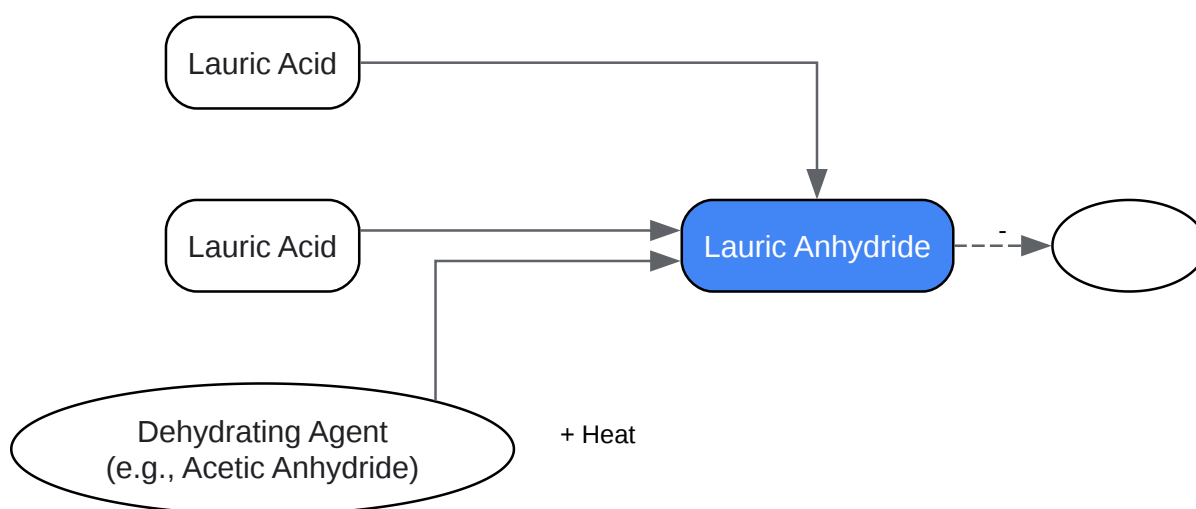
^1H and ^{13}C NMR spectroscopy are used to determine the carbon-hydrogen framework of the molecule.

Procedure:

- **Sample Preparation:** A small amount of **lauric anhydride** is dissolved in a suitable deuterated solvent (e.g., CDCl_3).
- **Data Acquisition:** The NMR spectrum is acquired on a spectrometer. The chemical shifts, integration, and coupling patterns of the peaks provide information about the structure of the molecule.

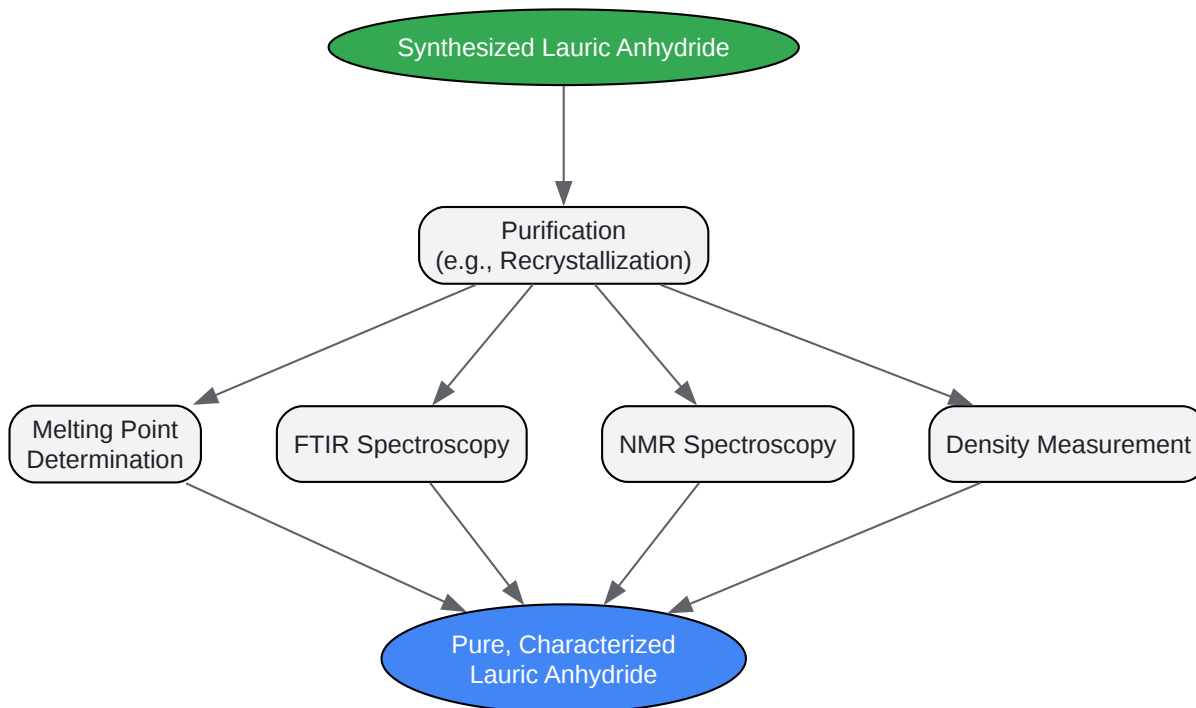
Synthesis and Characterization Workflow

The synthesis of **lauric anhydride** from lauric acid is a common laboratory preparation. The following diagrams illustrate the synthesis reaction and a general workflow for its subsequent characterization.



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Caption: Synthesis of **Lauric Anhydride** from Lauric Acid.



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Caption: General Workflow for the Characterization of **Lauric Anhydride**.

Applications in Research and Development

Lauric anhydride serves as a key intermediate in the synthesis of various compounds. It is notably used in the preparation of polyanhydrides, a class of biodegradable polymers investigated for controlled drug delivery systems. Its long alkyl chains impart hydrophobicity, which can be tailored in copolymers to control the rate of polymer degradation and drug release. Further research into **lauric anhydride** and its derivatives may lead to advancements in drug formulation and delivery technologies.

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References

- 1. Lauric anhydride | C₂₄H₄₆O₃ | CID 69527 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scientificlabs.co.uk [scientificlabs.co.uk]
- 3. drugfuture.com [drugfuture.com]
- 4. fpharm.uniba.sk [fpharm.uniba.sk]
- 5. fpharm.uniba.sk [fpharm.uniba.sk]
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